

A Comprehensive Guide to the Safe Handling of 5-Chlorovaleryl Chloride

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Compound of Interest

Compound Name: 5-Chlorovaleryl chloride

Cat. No.: B075745

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As a reactive acyl chloride, **5-Chlorovaleryl chloride** (CAS No. 1575-61-7) demands rigorous safety protocols to mitigate risks in a laboratory setting. This guide provides drug development professionals, researchers, and scientists with essential, field-tested information for its safe handling, from initial preparation to final disposal. The causality behind each procedural step is explained to foster a deep understanding of the necessary precautions.

Understanding the Inherent Risks

5-Chlorovaleryl chloride is a corrosive and moisture-sensitive liquid.^{[1][2]} Its primary hazards stem from its reactivity, particularly with water, and its corrosive nature, which can cause severe burns to the skin, eyes, and respiratory tract.^[1]

Key Hazards:

- Corrosive: Causes severe skin and eye burns upon contact.^{[1][3]}
- Lachrymator: Vapors are irritating to the eyes and can cause tearing.^[1]
- Moisture Sensitive: Reacts with water, including humidity in the air, to produce corrosive hydrogen chloride (HCl) gas.^[4] This reaction is exothermic and can lead to pressure buildup in sealed containers.
- Inhalation Hazard: Inhalation of vapors can cause severe irritation and chemical burns to the respiratory tract, potentially leading to delayed lung edema.^{[1][5]}

- Combustible: It is a combustible liquid and should be kept away from heat, sparks, and open flames.[1][6]

Property	Value	Source
CAS Number	1575-61-7	[1]
Molecular Formula	C5H8Cl2O	[2]
Appearance	Clear, slightly yellow liquid	[1]
Boiling Point	Not available	[2]
Flash Point	90 °C (194 °F)	[1]
Specific Gravity	1.200 g/cm ³	[2]
Reactivity	Reacts with water, strong bases, alcohols, and oxidizing agents.[1][2]	

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is critical when handling **5-Chlorovaleryl chloride**. The selection of appropriate PPE is governed by the potential for exposure and the specific tasks being performed.[5][7]

- Eye and Face Protection:
 - Rationale: To protect against splashes and the corrosive nature of the chemical, which can cause severe eye damage.[5]
 - Required: Chemical splash goggles are mandatory. For tasks with a higher risk of splashing, a full-face shield should be worn in addition to goggles.[5][8] All eye and face protection should meet ANSI Z87.1 standards.[9]
- Hand Protection:

- Rationale: To prevent skin contact, which can result in severe burns.[5] The choice of glove material is crucial due to the chemical's reactivity.
- Required: Chemical-resistant gloves are essential. Nitrile or neoprene gloves provide adequate protection against minor splashes.[8][10] For prolonged contact or immersion, heavier-duty gloves should be considered. Always inspect gloves for any signs of degradation or perforation before use.
- Body Protection:
 - Rationale: To shield the skin from accidental spills and splashes.
 - Required: A chemical-resistant lab coat is the minimum requirement. For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be worn over the lab coat.[5][8]
- Respiratory Protection:
 - Rationale: To prevent inhalation of corrosive vapors that can damage the respiratory tract.[5]
 - Required: All work with **5-Chlorovaleryl chloride** must be conducted in a certified chemical fume hood to minimize vapor inhalation.[10][11] If there is a potential for exposure above permissible limits, a NIOSH-approved respirator with an appropriate cartridge for acid gases should be used.[7]

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach to handling **5-Chlorovaleryl chloride** is essential to ensure safety at every stage.

1. Preparation:

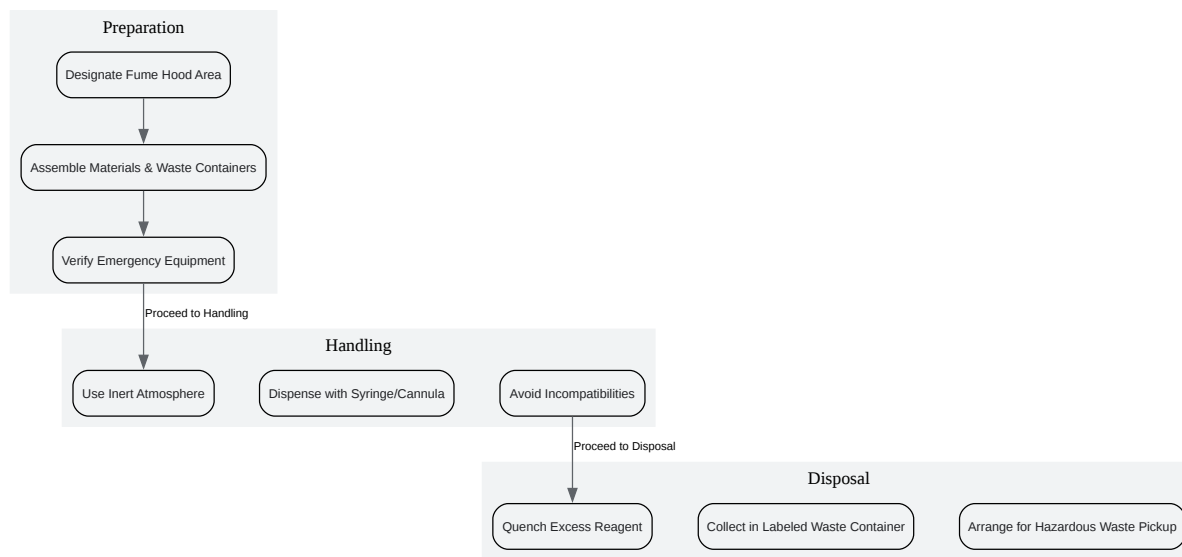
- Designate a Work Area: All work with **5-Chlorovaleryl chloride** should be performed in a designated area within a chemical fume hood.[10]
- Assemble all Materials: Before starting, ensure all necessary equipment, reagents, and waste containers are within the fume hood to minimize movement and the risk of spills.

- Emergency Equipment Check: Verify that a safety shower and eyewash station are readily accessible and in good working order.^[2] Ensure a spill kit appropriate for corrosive and water-reactive materials is available.

2. Handling and Use:

- Inert Atmosphere: Due to its moisture sensitivity, handle **5-Chlorovaleryl chloride** under an inert atmosphere (e.g., nitrogen or argon) whenever possible, especially for reactions sensitive to moisture.^{[11][12]}
- Dispensing: Use glass or compatible plastic syringes or cannulas for transferring the liquid to minimize exposure to air.
- Avoid Incompatibilities: Keep the chemical away from water, alcohols, strong bases, and oxidizing agents to prevent violent reactions.^{[1][2]}
- Temperature Control: Store in a cool, dry, well-ventilated area away from heat sources.^{[2][6]}

3. Workflow Diagram:



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Caption: Workflow for handling **5-Chlorovaleryl chloride**.

Emergency Procedures: Plan for the Unexpected

In the event of an emergency, a swift and informed response is crucial.

- Spill Response:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if necessary.[13][14]
- Containment: For small spills, contain the spill using an inert absorbent material like vermiculite or sand.[1][2] Do not use water or combustible materials.[14]
- Neutralization: For acid spills, cautiously neutralize with a weak base such as sodium bicarbonate or soda ash.[1][3]
- Cleanup: Wearing appropriate PPE, carefully scoop the absorbed and neutralized material into a designated, labeled hazardous waste container.[1][6]
- Decontamination: Decontaminate the spill area with a suitable solvent and then wash with soap and water.[1]
- First Aid:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[2] Seek immediate medical attention.[2]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2] Seek immediate medical attention.[2]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[2] Seek immediate medical attention.[2]
 - Ingestion: Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk.[2] Seek immediate medical attention.[2]

Disposal Plan: Responsible Waste Management

Proper disposal of **5-Chlorovaleryl chloride** and associated waste is a critical component of laboratory safety and environmental responsibility.

- Quenching Excess Reagent: Unused or excess **5-Chlorovaleryl chloride** should be slowly and carefully added to a stirred, cooled solution of a weak base, such as sodium bicarbonate, to neutralize it. This process should be performed in a fume hood.

- **Waste Collection:** All waste materials, including quenched reagent, contaminated absorbents, and disposable PPE, must be collected in a clearly labeled, sealed, and compatible hazardous waste container.[6]
- **Regulatory Compliance:** All chemical waste must be disposed of in accordance with local, state, and federal regulations.[2] Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to arrange for hazardous waste pickup.

By adhering to these comprehensive guidelines, researchers can significantly mitigate the risks associated with handling **5-Chlorovaleryl chloride**, ensuring a safer laboratory environment for all.

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